

# L-817818 solubility in DMSO and other solvents

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## Compound of Interest

Compound Name: L-817818  
Cat. No.: B10771755

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## Application Notes and Protocols for L-817818

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility, storage, and biological activity of **L-817818**, a potent and selective somatostatin receptor 5 (sst5) agonist. Detailed protocols for its use in common laboratory applications are also included.

## Physicochemical Properties and Solubility

**L-817818** is a solid powder with a molecular weight of 536.67 g/mol and a chemical formula of  $C_{33}H_{36}N_4O_3$ .<sup>[1]</sup>

Solubility Data:

The solubility of **L-817818** in various solvents is summarized in the table below. It is highly soluble in Dimethyl Sulfoxide (DMSO).<sup>[2]</sup> Information on its solubility in other common laboratory solvents such as ethanol and aqueous solutions is not readily available in published literature. Researchers should perform their own solubility tests for specific applications.

Solvent	Concentration	Notes
DMSO	Up to 100 mM (53.67 mg/mL)	Ultrasonic and warming may be required for complete dissolution. It is recommended to use newly opened, non-hygroscopic DMSO for best results.[2]

#### Storage and Stability:

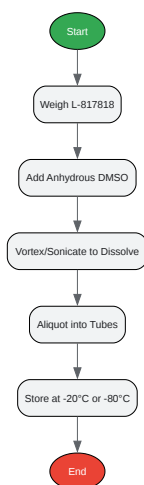
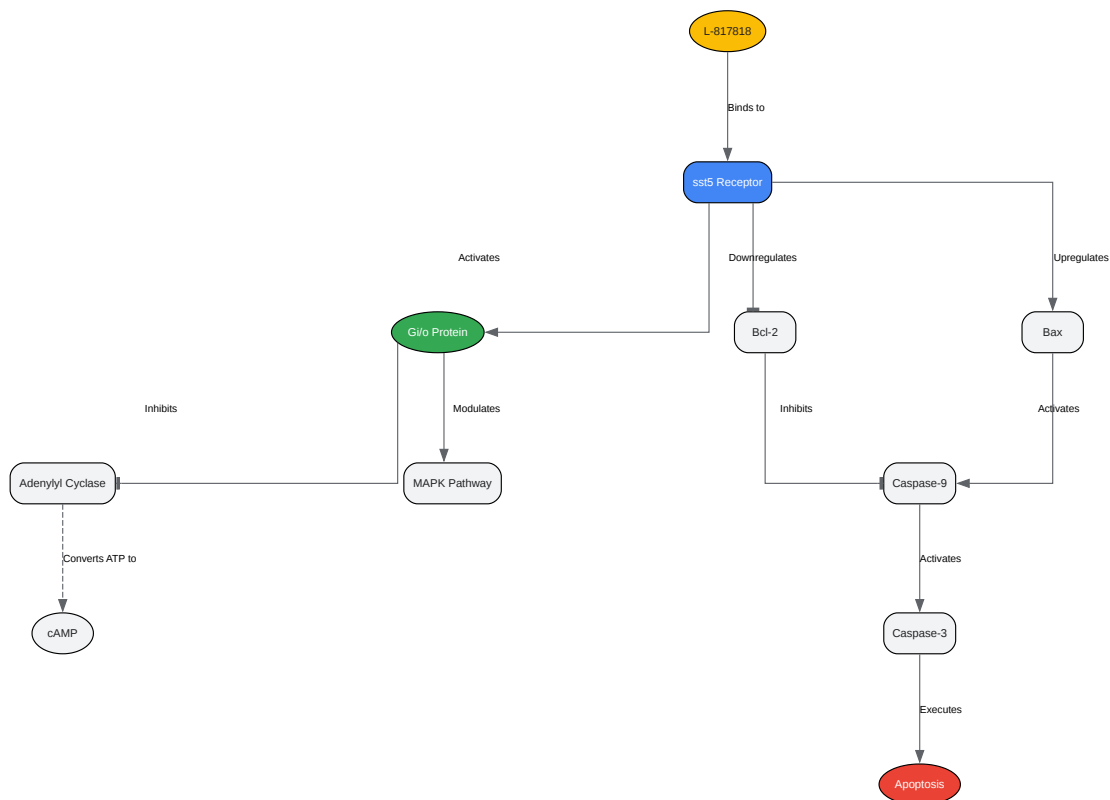
For long-term storage, **L-817818** should be stored at -20°C, protected from light, and preferably under a nitrogen atmosphere.[1][2] Stock solutions in DMSO can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[2] To avoid degradation from repeated freeze-thaw cycles, it is recommended to aliquot stock solutions into smaller volumes.

## Biological Activity

**L-817818** is a potent and selective agonist for the somatostatin receptor subtype 5 (sst5). It exhibits significantly lower affinity for other somatostatin receptor subtypes (sst1, sst2, sst3, and sst4).[1] The activation of sst5 by **L-817818** triggers a cascade of intracellular signaling events that can lead to various cellular responses, including the inhibition of hormone secretion and the induction of apoptosis.[3]

#### Signaling Pathway:

The binding of **L-817818** to the G-protein coupled receptor sst5 initiates a signaling cascade that primarily involves the inhibition of adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels. This pathway can also modulate the activity of mitogen-activated protein kinases (MAPK). In the context of apoptosis, sst5 activation has been shown to influence the expression of key regulatory proteins. It can lead to the downregulation of the anti-apoptotic protein Bcl-2 and the upregulation of the pro-apoptotic protein Bax. This shift in the Bcl-2/Bax ratio promotes the activation of downstream effector caspases, such as caspase-3 and caspase-9, ultimately leading to programmed cell death.



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## References

- 1. medkoo.com [medkoo.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Neuroprotective effect of the somatostatin receptor 5 agonist L-817,818 on retinal ganglion cells in experimental glaucoma - PubMed [pubmed.ncbi.nlm.nih.gov]
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